

Application Note: Isolation and Structural Elucidation of Massarigenin C from *Massarina tunicata*

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Compound of Interest

Compound Name: *massarigenin C*

Cat. No.: B1249984

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Target Audience: Natural Product Chemists, Pharmacognosists, and Drug Discovery Scientists
Document Type: Advanced Methodological Protocol & Application Guide

Introduction and Mechanistic Background

Freshwater aquatic fungi represent a largely untapped reservoir of structurally diverse and biologically active secondary metabolites. Among these, *Massarina tunicata* (Lophiostomataceae) has been identified as a prolific producer of polyketide-derived lactones and rosigenin analogues[1].

Massarigenin C (Molecular Formula: C₁₁H₁₂O₅) is a highly oxygenated secondary metabolite characterized by an unusual 2-oxaspiro[4,5]decane skeleton[1]. Unlike its closely related analogue Massarigenin A, **Massarigenin C** features an

-unsaturated ketone moiety, which significantly alters its chromatographic behavior and biological reactivity[1]. The compound has garnered pharmaceutical interest due to its documented inhibitory activity against *Bacillus subtilis* (ATCC 6051)[2] and its potent *in vivo* and *in vitro* inhibition of yeast

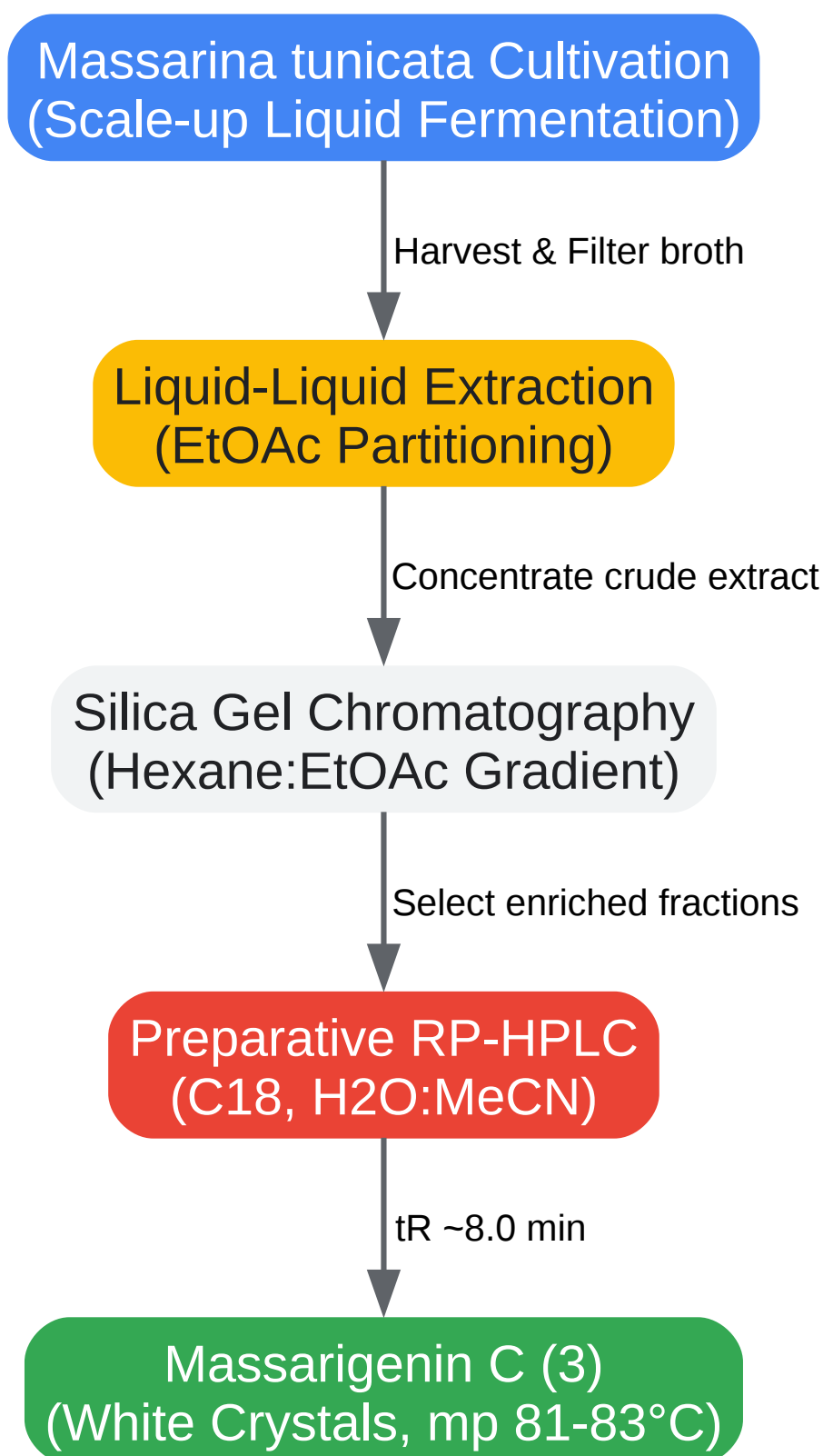
-glucosidase, making it a molecule of interest for anti-hyperglycemic drug development[3][4].

This application note provides a self-validating, step-by-step protocol for the cultivation, extraction, and high-resolution chromatographic isolation of **Massarigenin C**, emphasizing the physicochemical causality behind each methodological choice.

Experimental Workflow and Rationale

The isolation of highly similar polyketide analogues (Massarigenins A–D) requires a highly selective fractionation strategy. The workflow leverages orthogonal separation mechanisms:

- Liquid-Liquid Partitioning to isolate the moderately polar metabolome.
- Normal-Phase (Silica) Chromatography for broad functional group class separation.
- Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) to resolve subtle stereochemical and oxidation-state differences among the analogues.



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Figure 1: Orthogonal isolation workflow for **Massarigenin C** from *M. tunicata*.

Step-by-Step Isolation Protocol

Phase I: Fermentation and Elicitation

Rationale: Secondary metabolite gene clusters in fungi are often transcriptionally silent. Scale-up liquid cultures under optimized aeration and carbon-source conditions are required to elicit polyketide biosynthesis.

- **Inoculum Preparation:** Inoculate *Massarina tunicata* (strain A-25-1) onto Potato Dextrose Agar (PDA) plates and incubate at 25 °C for 7–10 days until mycelial growth is robust.
- **Seed Culture:** Transfer mycelial plugs into 250 mL Erlenmeyer flasks containing 100 mL of Potato Dextrose Broth (PDB). Incubate on a rotary shaker (200 rpm) at 25 °C for 5 days.
- **Scale-up Fermentation:** Inoculate 10 L of production medium (e.g., 2% malt extract, 1% yeast extract, 1% dextrose in distilled water) with the seed culture (5% v/v inoculum). Ferment statically or with mild agitation for 21–28 days at 25 °C to allow for maximum secondary metabolite accumulation.

Phase II: Extraction and Partitioning

Rationale: **Massarigenin C** contains five oxygen atoms (hydroxyls, ester/lactone, and ketone), making it moderately polar. Ethyl acetate (EtOAc) provides the ideal dielectric constant to partition these polyketides away from highly polar primary metabolites (sugars, peptides) left in the aqueous broth.

- **Harvesting:** Separate the fungal mycelium from the culture broth using vacuum filtration through Whatman No. 1 filter paper.
- **Broth Extraction:** Extract the cell-free culture broth exhaustively with EtOAc (3 × 10 L).
- **Mycelial Extraction:** Macerate the mycelial mat in methanol (MeOH) or acetone for 24 hours, filter, and evaporate the solvent. Suspend the residue in H₂O and partition with EtOAc.
- **Concentration:** Combine all EtOAc layers, dry over anhydrous sodium sulfate (Na₂SO₄) to remove residual water, and concentrate in vacuo at 40 °C to yield the crude organic extract.

Phase III: Chromatographic Isolation

Rationale: Normal-phase chromatography strips away highly non-polar lipids and highly polar polymeric debris. Reversed-phase HPLC is strictly required to separate **Massarigenin C** from Massarigenin A, as the only difference is an

-unsaturated ketone at C-4 in C versus a hydroxyl in A[1].

- VLC (Vacuum Liquid Chromatography): Load the crude EtOAc extract onto a normal-phase silica gel column. Elute with a step gradient of Hexane:EtOAc (100:0 → 0:100) followed by EtOAc:MeOH (100:0 → 80:20).
- Fraction Pooling: Monitor fractions via Thin Layer Chromatography (TLC). Pool fractions eluting at approximately 60-80% EtOAc in Hexane, which typically contain the rosigenin analogues.
- Preparative RP-HPLC:
 - Column: Semi-preparative C18 column (e.g., 250 × 10 mm, 5 μm).
 - Mobile Phase: Isocratic or shallow gradient of H₂O:Acetonitrile (MeCN) (e.g., 70:30 v/v).
 - Detection: UV absorbance at 238 nm (optimized for the -unsaturated ketone chromophore of **Massarigenin C**)[5].
 - Collection: **Massarigenin C** typically elutes at a retention time () of approximately 8.0 minutes under these conditions[5].
- Crystallization: Lyophilize the collected peak to yield **Massarigenin C** as white crystals.

Physicochemical and Spectroscopic Characterization

To validate the integrity of the isolated **Massarigenin C**, compare the empirical analytical data against the established benchmarks[1][5]. The presence of the

-unsaturated ketone is the primary diagnostic marker distinguishing it from other massarigenins.

Table 1: Quantitative Analytical Profile of Massarigenin C

Parameter	Value / Description	Diagnostic Significance
Physical State	White crystals	Indicates high purity suitable for X-ray diffraction[4].
Melting Point	81–83 °C	Confirms crystalline lattice integrity[5].
Optical Rotation	-123° (c 0.34, CH ₃ OH)	Confirms absolute stereochemistry of the spiro-center[5].
UV Absorbance	238 nm (2900)	Confirms the conjugated -unsaturated ketone system[5].
IR Frequencies	3538, 1798, 1698, 1677 cm ⁻¹	Indicates hydroxyl (3538), lactone/ester (1798), and ketone (1698)[5].
HRFABMS	m/z 225.0763 [M+H] ⁺	Confirms the molecular formula C ₁₁ H ₁₂ O ₅ [1].
¹³ C NMR Key Shifts	196.1, 151.4, 127.8	Directly proves the presence of the -unsaturated ketone[1].

Note: The absolute configuration and stereogenic centers of **Massarigenin C** have been definitively corroborated via single-crystal X-ray diffraction analysis in subsequent studies[3][4].

Storage and Handling

- **Stability:** **Massarigenin C** contains reactive functional groups (terminal olefin, -unsaturated ketone). It is susceptible to oxidation and photo-degradation.

- Storage Conditions: Store as a lyophilized powder in amber glass vials at -20 °C under an inert atmosphere (Argon or Nitrogen)[2].
- Reconstitution: For bioassays, dissolve in GC-grade Dimethyl Sulfoxide (DMSO) immediately prior to use. Avoid repeated freeze-thaw cycles of DMSO stock solutions.

References

- Oh, H., Swenson, D. C., Gloer, J. B., & Shearer, C. A. (2003). New Bioactive Rosigenin Analogues and Aromatic Polyketide Metabolites from the Freshwater Aquatic Fungus *Massarina tunicata*. *Journal of Natural Products*, 66(1), 73-79.[[Link](#)]
- Verastegui-Omana, B., Rebollar-Ramos, D., et al. (2021).
-Glucosidase Inhibitors from *Malbranchea flavorosea*. *Journal of Natural Products*, 84(10), 2665-2672.[[Link](#)]

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- 1. pubs.acs.org [pubs.acs.org]
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- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
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